

Application Note: Quantification of (R)-Efavirenz in Human Plasma by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Efavirenz

Cat. No.: B1671122

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Introduction

Efavirenz (EFV) is a non-nucleoside reverse transcriptase inhibitor (NNRTI) integral to highly active antiretroviral therapy (HAART) for the treatment of HIV-1 infection.[1][2][3] Therapeutic drug monitoring of Efavirenz is crucial to ensure efficacy while minimizing dose-related side effects. This application note details a robust, sensitive, and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **(R)-Efavirenz** in human plasma. The protocol is designed for researchers, scientists, and drug development professionals requiring accurate bioanalysis of this compound.

The method employs a simple protein precipitation step for sample preparation and utilizes a stable isotope-labeled internal standard ($^{13}\text{C}_6$ -Efavirenz) to ensure high accuracy and precision by compensating for matrix effects.[1] This protocol is suitable for pharmacokinetic studies and routine therapeutic drug monitoring.[1][2][4]

Quantitative Data Summary

The following tables summarize the key quantitative performance characteristics of this LC-MS/MS method, based on a comprehensive validation following FDA guidelines.[1]

Table 1: Calibration Curve and Linearity

Parameter	Value
Analyte	(R)-Efavirenz
Internal Standard	¹³ C ₆ -Efavirenz
Matrix	Human Plasma
Concentration Range	1.0 - 2,500 ng/mL
Regression Coefficient (r)	> 0.99[1][4]

| Lower Limit of Quantification (LLOQ) | 1.0 ng/mL[1][2][4] |

Table 2: Precision and Accuracy

Sample	Intraday Precision (%CV)	Intraday Accuracy (%)	Interday Precision (%CV)	Interday Accuracy (%)
LLOQ (1 ng/mL)	9.24[1][4]	112[1][4]	12.3[1][4]	108[1][4]
Low QC (4 ng/mL)	2.41 - 6.42	100 - 111	3.03 - 9.18	95.2 - 108
Medium QC (80 & 800 ng/mL)	2.41 - 6.42	100 - 111	3.03 - 9.18	95.2 - 108
High QC (2000 ng/mL)	2.41 - 6.42	100 - 111	3.03 - 9.18	95.2 - 108

Data derived from a validated method described by Srivastava P, et al. (2013).[1]

Experimental Protocols

This section provides a detailed methodology for the quantification of **(R)-Efavirenz** in plasma.

1. Materials and Reagents

- **(R)-Efavirenz** reference standard
- $^{13}\text{C}_6$ -Efavirenz (Internal Standard)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Milli-Q or HPLC-grade water
- Human plasma (with K2-EDTA as anticoagulant)

2. Preparation of Solutions

- Efavirenz Stock Solution (50 $\mu\text{g/mL}$): Prepare by dissolving the reference standard in an appropriate solvent like acetonitrile.
- Internal Standard Stock Solution (1 mg/mL): Dissolve $^{13}\text{C}_6$ -Efavirenz in 1% formic acid in acetonitrile.[\[1\]](#)
- Internal Standard Working Solution (10 ng/mL): Dilute the internal standard stock solution with 0.1% formic acid in acetonitrile.[\[1\]](#)
- Calibration Standards and Quality Control (QC) Samples: Prepare by spiking the appropriate amount of Efavirenz stock solution into blank human plasma to achieve concentrations ranging from 1 ng/mL to 2500 ng/mL.[\[1\]](#) QC samples should be prepared at a minimum of four concentration levels: LLOQ (1 ng/mL), Low (4 ng/mL), Medium (80 and 800 ng/mL), and High (2000 ng/mL).[\[1\]](#)

3. Sample Preparation (Protein Precipitation)

- Aliquot 50 μL of plasma sample (blank, standard, QC, or unknown) into a 96-well plate.[\[1\]](#)
- Add 150 μL of the Internal Standard Working Solution (10 ng/mL in acetonitrile) to each well.[\[1\]](#)
- Vortex the plate for 10 minutes at 500 rpm to precipitate plasma proteins.[\[1\]](#)

- Centrifuge the plate at 3500 rpm for 10 minutes.[\[1\]](#)
- Transfer 70 µL of the supernatant to a clean 96-well plate.[\[1\]](#)
- Add 70 µL of Milli-Q water to each well.[\[1\]](#)
- Vortex the plate for 10 minutes at 500 rpm and centrifuge again at 3500 rpm for 10 minutes.
[\[1\]](#)
- The samples are now ready for injection into the LC-MS/MS system.

4. LC-MS/MS Conditions

Table 3: Liquid Chromatography Parameters

Parameter	Setting
HPLC System	Agilent or equivalent
Column	C18 column (e.g., Agilent Poroshell) [3]
Mobile Phase A	0.1% Formic Acid in Water [1][2][4]
Mobile Phase B	0.1% Formic Acid in Acetonitrile [1][2][4]
Flow Rate	0.3 mL/min [1][2][4]
Injection Volume	10 µL [1]
Column Temperature	30°C [5]
Gradient	A gradient program is used for elution. [1][2][4]
Total Run Time	5 minutes [1][2][4]

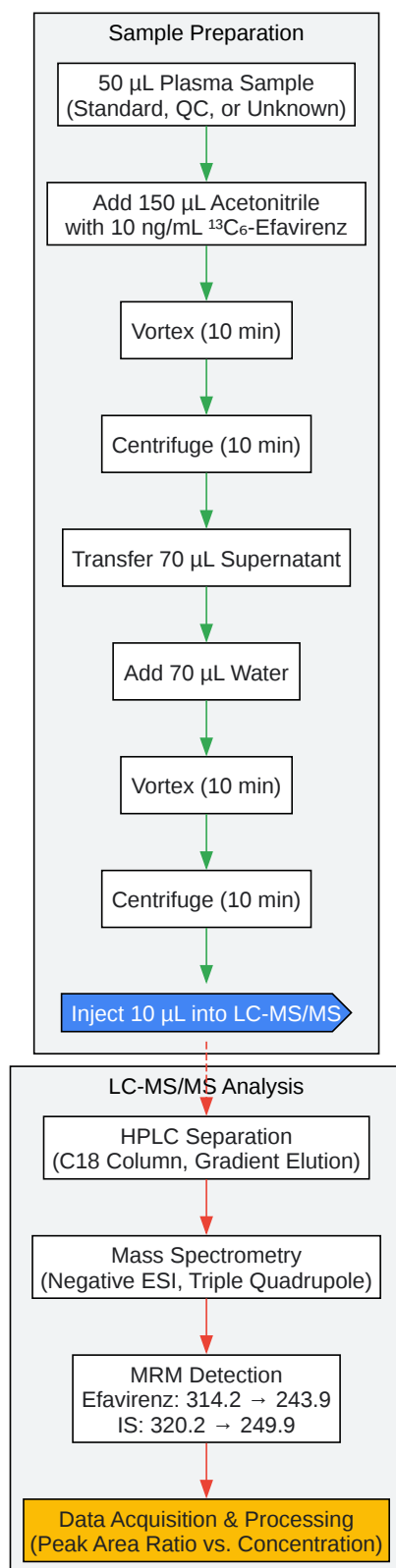
| Retention Time | ~2.6 minutes for both Efavirenz and IS[\[1\]\[2\]\[4\]](#) |

Table 4: Mass Spectrometry Parameters | Parameter | Setting | | :--- | :--- | | Mass Spectrometer | Triple Quadrupole (e.g., SCIEX API-4000) | | Ionization Mode | Electrospray Ionization (ESI), Negative[\[1\]\[4\]\[6\]](#) | | Scan Type | Multiple Reaction Monitoring (MRM)[\[1\]\[2\]\[4\]](#) | | Source Temperature | 550°C[\[1\]\[2\]](#) | | Dwell Time | 250 ms[\[1\]\[2\]](#) | | Collision Gas (CAD) | Nitrogen,

Medium[1][2] | | MRM Transitions | | **(R)-Efavirenz** | m/z 314.20 → 243.90[1][2][4] | | ¹³C₆-Efavirenz (IS) | m/z 320.20 → 249.90[1][2][4] | | Compound-Specific Parameters | **(R)-Efavirenz** | ¹³C₆-Efavirenz (IS) | | Declustering Potential (DP) | -55.40 V[1][2] | -53.24 V[1][2] | | Entrance Potential (EP) | -7.0 V[1][2] | -10.0 V[1][2] | | Collision Energy (CE) | -25.3 eV[1][2] | -25.11 eV[1][2] | | Collision Cell Exit Potential (CXP) | -4.64 V[1][2] | -4.39 V[1][2] |

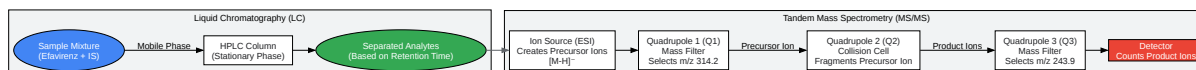
Visualizations

The following diagrams illustrate the key processes involved in this protocol.



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Caption: Experimental workflow for Efavirenz quantification in plasma.



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Caption: Principle of LC-MS/MS for selective drug quantification.

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